

N-(2,2-dimethoxyethyl)prop-2-enamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N*-(2,2-dimethoxyethyl)prop-2-enamide

Cat. No.: B3029033

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CAS Number: 16265-23-9

This technical guide provides an in-depth overview of **N-(2,2-dimethoxyethyl)prop-2-enamide**, a versatile monomer with applications in polymer chemistry and potential as a precursor in drug development.^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, offering a summary of its chemical properties, a detailed experimental protocol for its synthesis, and an exploration of its reactivity and potential applications.

Core Chemical and Physical Properties

N-(2,2-dimethoxyethyl)prop-2-enamide is an organic compound characterized by the presence of a reactive prop-2-enamide functional group and a dimethoxyethyl substituent.^[1] These features contribute to its utility in various chemical transformations. While extensive experimental data for this specific compound is not widely published, its fundamental properties can be summarized.

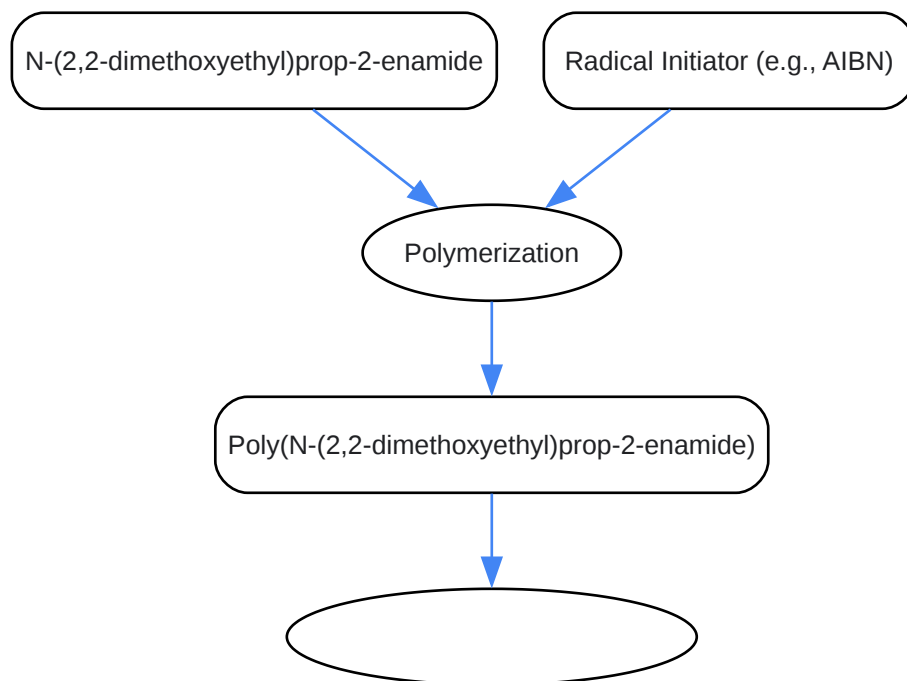
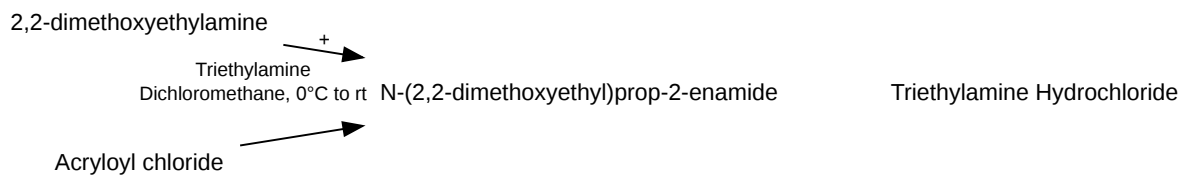
Property	Value
CAS Number	16265-23-9
Molecular Formula	C ₇ H ₁₃ NO ₃ [1]
Molecular Weight	159.18 g/mol [2][3]
Synonyms	N-(2,2-Dimethoxyethyl)-2-propenamide, (2,2-Dimethoxyethyl)acrylamide, Acrylamidoacetaldehyde Dimethyl Acetal, N-Acryloylaminoacetaldehyde Dimethyl Acetal[3]

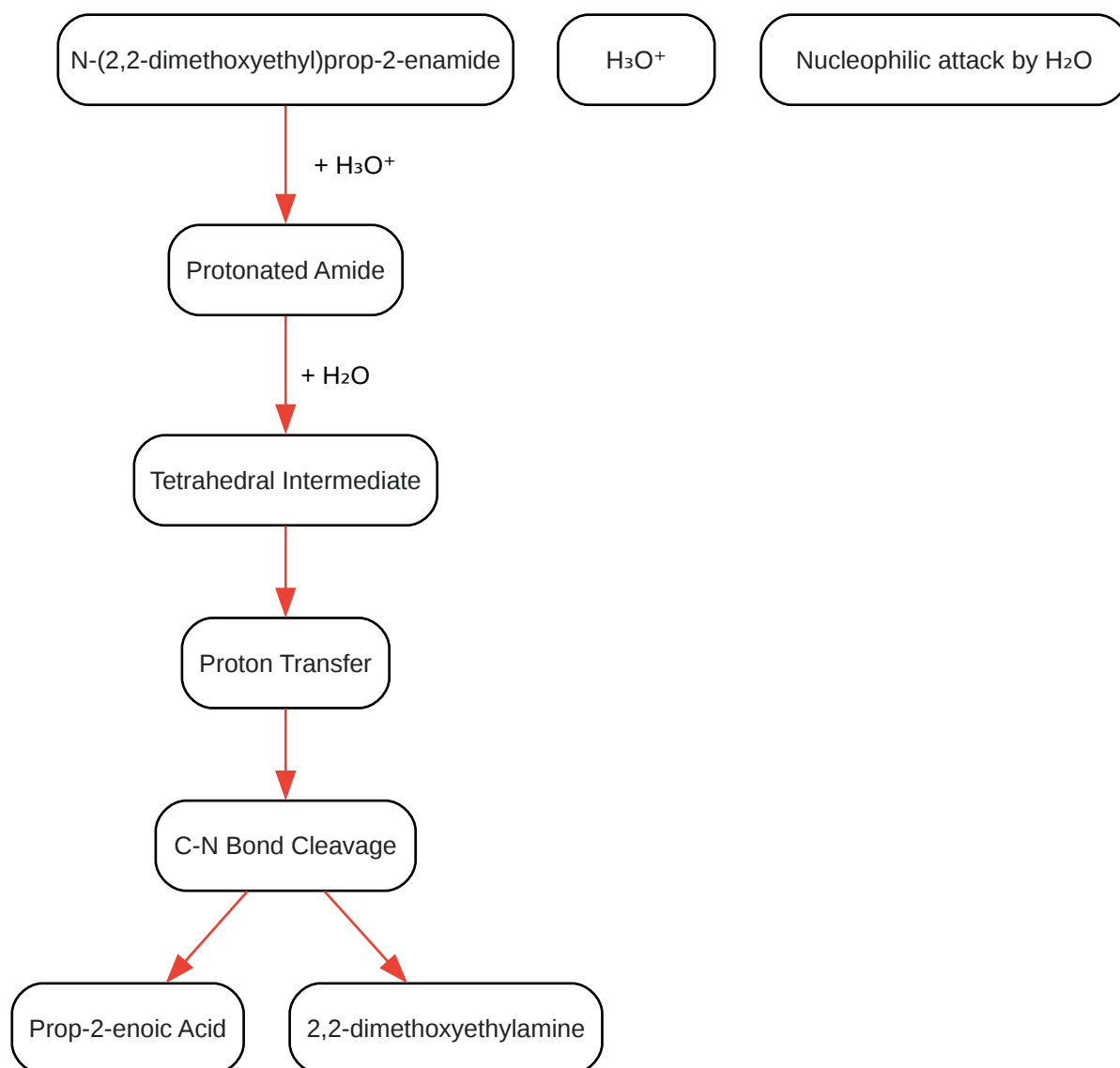
Note: Experimental values for properties such as melting point, boiling point, and density are not readily available in published literature.

Synthesis of N-(2,2-dimethoxyethyl)prop-2-enamide: An Experimental Protocol

The primary synthetic route to **N-(2,2-dimethoxyethyl)prop-2-enamide** is through the direct amidation of 2,2-dimethoxyethylamine with acryloyl chloride.[1] The following protocol is adapted from established methods for the synthesis of similar N-substituted acrylamides.

Reaction Scheme:





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References

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- 2. Solid-state NMR structure characterization of a ^{13}CO -Labeled Ir(I) complex with a P,N-donor ligand including ultrafast MAS methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. N-(2-Arylethyl)-2-methylprop-2-enamides as Versatile Reagents for Synthesis of Molecularly Imprinted Polymers - PMC [pmc.ncbi.nlm.nih.gov]
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